

Application Notes and Protocols for Imicyafos in Greenhouse Pot Studies

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Compound of Interest

Compound Name: *Imicyafos*

Cat. No.: *B1258118*

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Introduction

Imicyafos is an organophosphate nematicide effective against a range of plant-parasitic nematodes, particularly root-knot nematodes (*Meloidogyne* spp.) and lesion nematodes (*Pratylenchus* spp.).^{[1][2][3]} It functions as an acetylcholinesterase (AChE) inhibitor, disrupting the neurotransmission in nematodes, leading to paralysis and death.^{[4][5]} These protocols provide detailed methodologies for the application of **imicyafos** in greenhouse pot studies to evaluate its nematicidal efficacy and phytotoxicity.

Quantitative Data Summary

The following tables summarize the efficacy of **imicyafos** against root-knot nematodes from various greenhouse pot studies.

Table 1: Efficacy of **Imicyafos** Against *Meloidogyne* spp. in Pot Studies

Target Nematode	Host Plant	Imicyafos Formula tion	Application Rate	Days After Treatment	Efficacy Metric	Result	Citation
Meloidogyne incognita	Tomato	Granular (GR)	Not Specified	60	Mortality Rate	91.5%	[2]
Meloidogyne hapla	Tomato	Granular (GR)	Not Specified	60	Mortality Rate	90.6%	[2]
Meloidogyne incognita	Tomato	Granular (GR)	Not Specified	60	Root Gall Reduction	94.2%	[2]
Meloidogyne hapla	Tomato	Granular (GR)	Not Specified	60	Root Gall Reduction	95.1%	[2]
Meloidogyne incognita	Watermelon, Melon, Cucumbe r, Tomato	Granular (GR)	Not Specified	60	Control Efficacy	90%	[2]

Table 2: Lethal Concentration (LC50) of **Imicyafos**

Target Nematode	Exposure Time	LC50 (ppm)	Citation
Heterodera schachtii	Not Specified	0.0178	[2]

Experimental Protocols

Nematicidal Efficacy Assessment in Pot Culture

This protocol outlines the steps to evaluate the effectiveness of **imicyafos** against root-knot nematodes on a susceptible host plant like tomato.

a. Materials

- **Imicyafos** formulations (e.g., Granular or Soluble Liquid)
- Tomato seedlings (a susceptible cultivar, e.g., 'Rutgers')
- Sterilized sandy loam soil or a suitable potting mix
- Plastic pots (e.g., 15 cm diameter)
- Root-knot nematode inoculum (*Meloidogyne incognita* second-stage juveniles, J2s)
- Greenhouse with controlled temperature (25-28°C) and lighting
- Standard laboratory equipment for nematode extraction and counting

b. Experimental Design

- Treatments:
 - Untreated, Uninoculated Control (UTC)
 - Untreated, Inoculated Control (UIC)
 - **Imicyafos** Treatment 1 (Low Dose)
 - **Imicyafos** Treatment 2 (Medium Dose - e.g., equivalent to 3 kg a.i./ha)[[6](#)]
 - **Imicyafos** Treatment 3 (High Dose)
- Replication: A minimum of 5 replicates per treatment in a completely randomized design.

c. Procedure

- Pot Preparation: Fill each pot with an equal volume of sterilized soil.
- Transplanting: Transplant one healthy tomato seedling into each pot. Allow seedlings to acclimate for one week.

- **Imicyafos Application:**
 - For Granular (GR) Formulation:
 1. Calculate the required amount of granules per pot based on the soil weight.
 2. Create a furrow around the base of the plant, approximately 2-4 cm deep.
 3. Evenly distribute the granules in the furrow and cover with soil.[\[7\]](#)
 4. Alternatively, thoroughly mix the granules with the top 5-10 cm of soil before transplanting.
 - For Soluble Liquid (SL) Formulation (Soil Drench):
 1. Prepare a stock solution of **imicyafos**. If using technical grade, dissolve a known weight in a suitable solvent (e.g., acetone) and then dilute with water containing a small amount of a non-ionic surfactant to create an aqueous solution.[\[8\]](#)
 2. From the stock solution, prepare the desired treatment concentrations.
 3. Pull back any mulch or debris from the base of the plant.[\[8\]](#)
 4. Pour a consistent volume (e.g., 100 mL) of the **imicyafos** solution evenly around the base of each plant, ensuring the soil is moistened but not saturated.[\[9\]](#)
- **Nematode Inoculation:**
 - Two to three days after **imicyafos** application, inoculate each plant (except the UTC group) with a suspension of *M. incognita* J2s.
 - A typical inoculum level is 5,000 J2s per pot.[\[2\]](#)
 - Pipette the nematode suspension into 2-3 holes made in the soil around the plant stem.
- **Greenhouse Maintenance:** Maintain the pots in a greenhouse under optimal conditions for tomato growth. Water the plants as needed.

- Data Collection (60 days after inoculation):
 - Plant Growth Parameters: Measure plant height, and fresh and dry shoot and root weight.
 - Nematode Population: Extract nematodes from a known volume of soil (e.g., 250 cc) from each pot using a standard method like the Baermann funnel technique. Count the number of J2s.
 - Root Gall Index: Carefully wash the roots and rate the degree of galling on a scale of 0-5 or 0-10, where 0 indicates no galling and the maximum value represents severe galling.
 - Egg Masses: Stain the roots with phloxine B to visualize and count the number of egg masses per root system.

Phytotoxicity Assessment

This protocol is designed to evaluate potential adverse effects of **imicyafos** on the host plant.

a. Materials

- **Imicyafos** formulation
- Healthy, uniform plants of the desired species
- Pots and sterilized soil
- Greenhouse with controlled conditions

b. Experimental Design

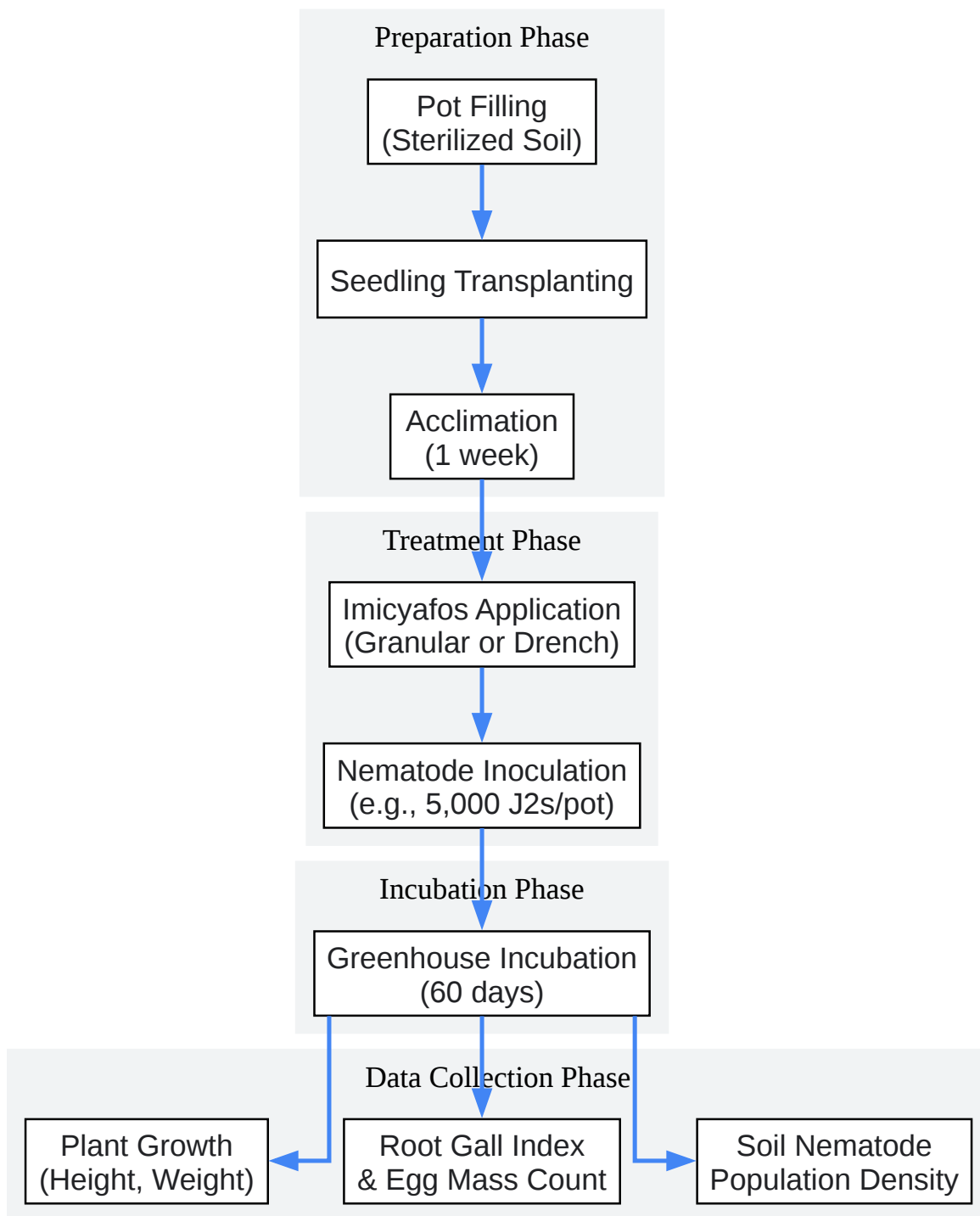
- Treatments:
 - Untreated Control (water only)
 - **Imicyafos** at the recommended application rate (1X)
 - **Imicyafos** at double the recommended rate (2X) to simulate overlap in application.
- Replication: A minimum of 10 replicates per treatment.[\[5\]](#)

c. Procedure

- Plant Preparation: Use healthy, non-stressed plants of a uniform size and developmental stage.
- Application: Apply the **imicyafos** treatments as described in the efficacy protocol (soil drench or granular incorporation). Treat the control group with an equivalent volume of water.
- Observation: Visually assess the plants for any signs of phytotoxicity at regular intervals (e.g., 3, 7, 14, and 21 days after treatment).
- Data Collection:
 - Phytotoxicity Symptoms: Record any observed symptoms, such as:
 - Leaf yellowing (chlorosis) or burning (necrosis)[10]
 - Leaf distortion (cupping, twisting)[10]
 - Stunting or reduced growth[10]
 - Darkening of green color
 - Quantitative Measurements: At the end of the trial, measure plant height and shoot/root dry weight to compare with the control group.

Visualizations

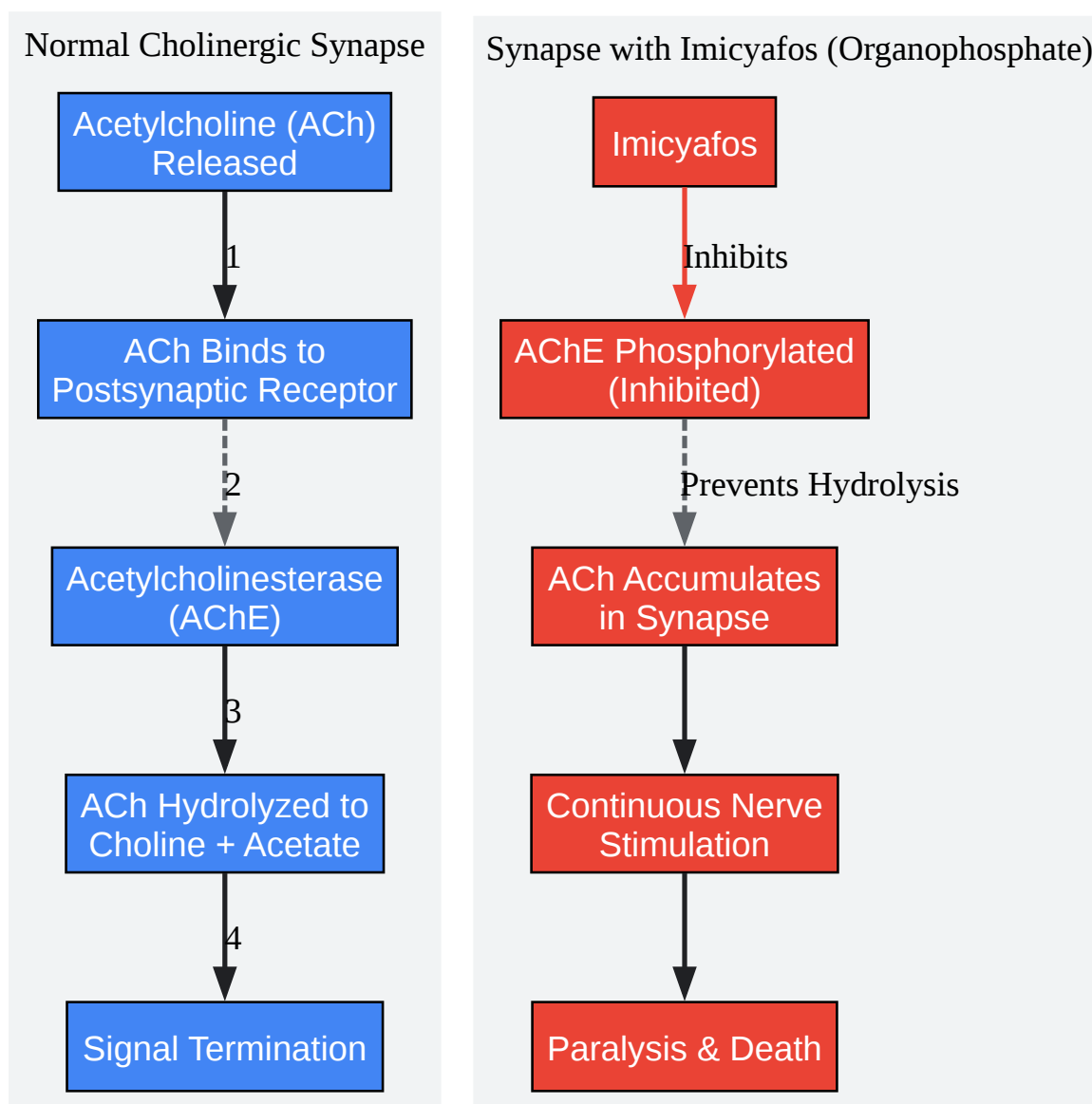
Experimental Workflow



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Caption: Workflow for Nematicidal Efficacy Trial.

Mechanism of Action: Acetylcholinesterase Inhibition



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Caption: **Imicyafos** Disrupts Nerve Signaling.

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References

- 1. A cellular and regulatory map of the cholinergic nervous system of *C. elegans* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Acetylcholinesterase Inhibitors: Pharmacology and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Functional genomics of nematode acetylcholinesterases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Bioassays Against Pinewood Nematode: Assessment of a Suitable Dilution Agent and Screening for Bioactive Essential Oils - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. *Caenorhabditis elegans* - Wikipedia [en.wikipedia.org]
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